

Nomelidine: A Technical Overview of a Putative Monoamine Reuptake Inhibitor

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Compound of Interest

Compound Name: *Nomelidine*

Cat. No.: *B1679829*

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Abstract

Nomelidine is a chemical entity with a structure suggesting potential activity as a monoamine reuptake inhibitor. This document aims to provide a comprehensive technical guide on its chemical structure and properties. However, a thorough review of available scientific literature reveals a significant lack of specific experimental data for **Nomelidine**, including its pharmacological activity, detailed physicochemical properties, and established experimental protocols. Therefore, this guide will present the available structural and calculated data while highlighting the current gaps in knowledge.

Chemical Structure and Identification

Nomelidine, a compound with the molecular formula $C_{15}H_{15}BrN_2$, possesses a defined chemical structure. Its identity is established through various nomenclature and registry systems.

Table 1: Chemical Identification of **Nomelidine**

Identifier	Value	Citation
IUPAC Name	(Z)-3-(4-Bromophenyl)-N-methyl-3-(3-pyridyl)allylamine	[1]
CAS Number	60324-59-6	[1]
Molecular Formula	C ₁₅ H ₁₅ BrN ₂	[1]
Molecular Weight	303.20 g/mol	[1]
SMILES	CNCC=C(c1ccc(Br)cc1)c1cccn c1	[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Nomelidine** are not readily available in the public domain. The following table summarizes calculated values, which can serve as estimations for its behavior in biological and chemical systems.

Table 2: Calculated Physicochemical Properties of **Nomelidine**

Property	Value	Method	Citation
logP	3.495	Crippen Method	
Water Solubility (logS)	-4.97	Crippen Method	

Note: The lack of experimentally determined pKa and melting point data is a significant gap in the characterization of this compound.

Pharmacological Profile: An Inferred Mechanism of Action

While direct pharmacological data such as binding affinities (K_i) or inhibitory concentrations (IC_{50}) for monoamine transporters are not available for **Nomelidine** in the reviewed literature, its structural similarity to other known monoamine reuptake inhibitors suggests a potential

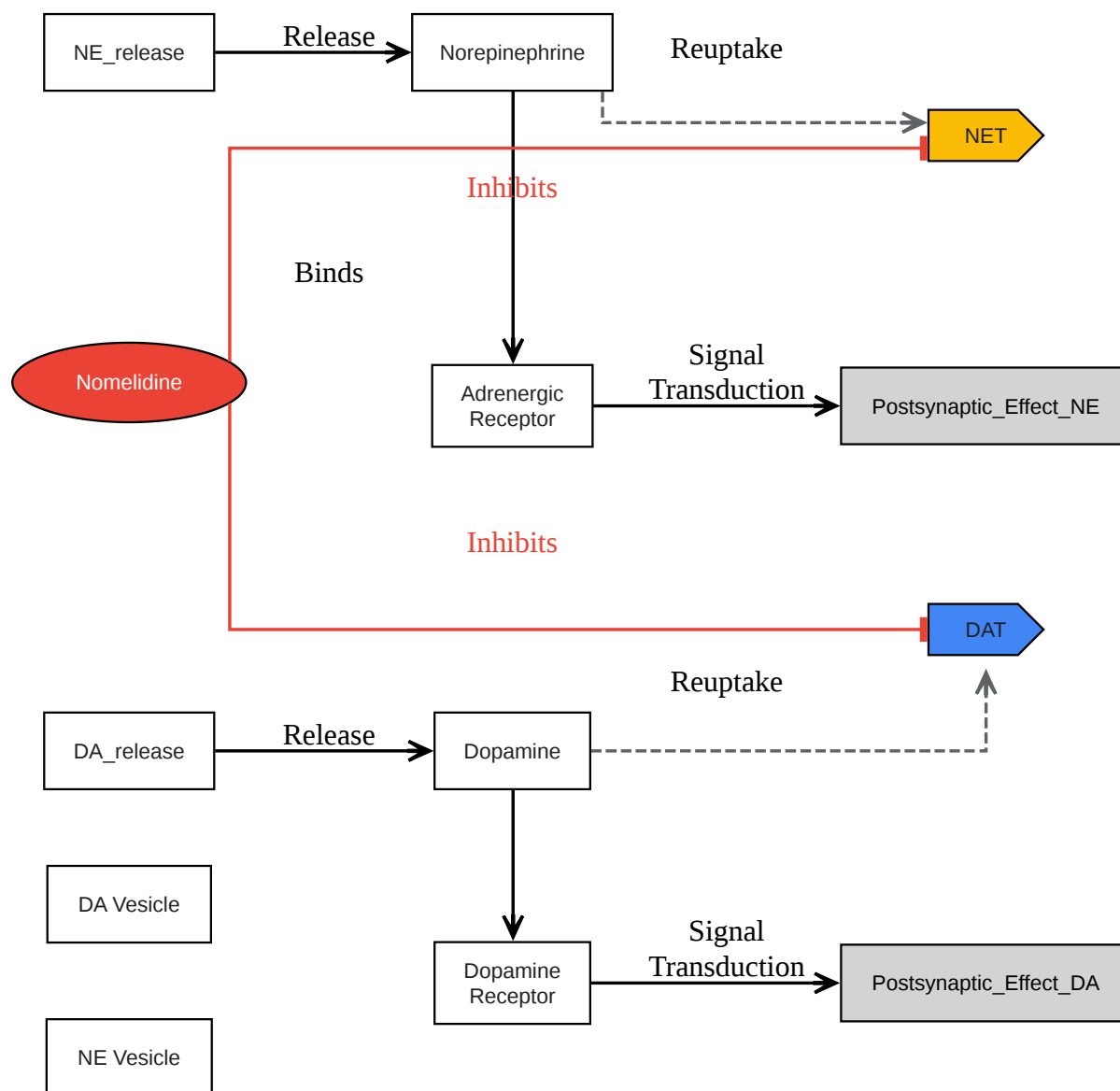
mechanism of action. It is hypothesized that **Nomelidine** may act as a norepinephrine-dopamine reuptake inhibitor (NDRI).

The Norepinephrine and Dopamine Transporter System

The norepinephrine transporter (NET) and the dopamine transporter (DAT) are crucial for regulating the synaptic concentrations of norepinephrine and dopamine, respectively. Inhibition of these transporters leads to an increase in the extracellular levels of these neurotransmitters, thereby enhancing noradrenergic and dopaminergic signaling.

Potential Signaling Pathway

If **Nomelidine** functions as an NDRI, its primary action would be the blockade of NET and DAT at the presynaptic terminal. This inhibition would disrupt the reuptake of norepinephrine and dopamine from the synaptic cleft, leading to prolonged neurotransmitter activity at postsynaptic receptors.



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Caption: Hypothesized mechanism of action for **Nomelidine** as an NDRI.

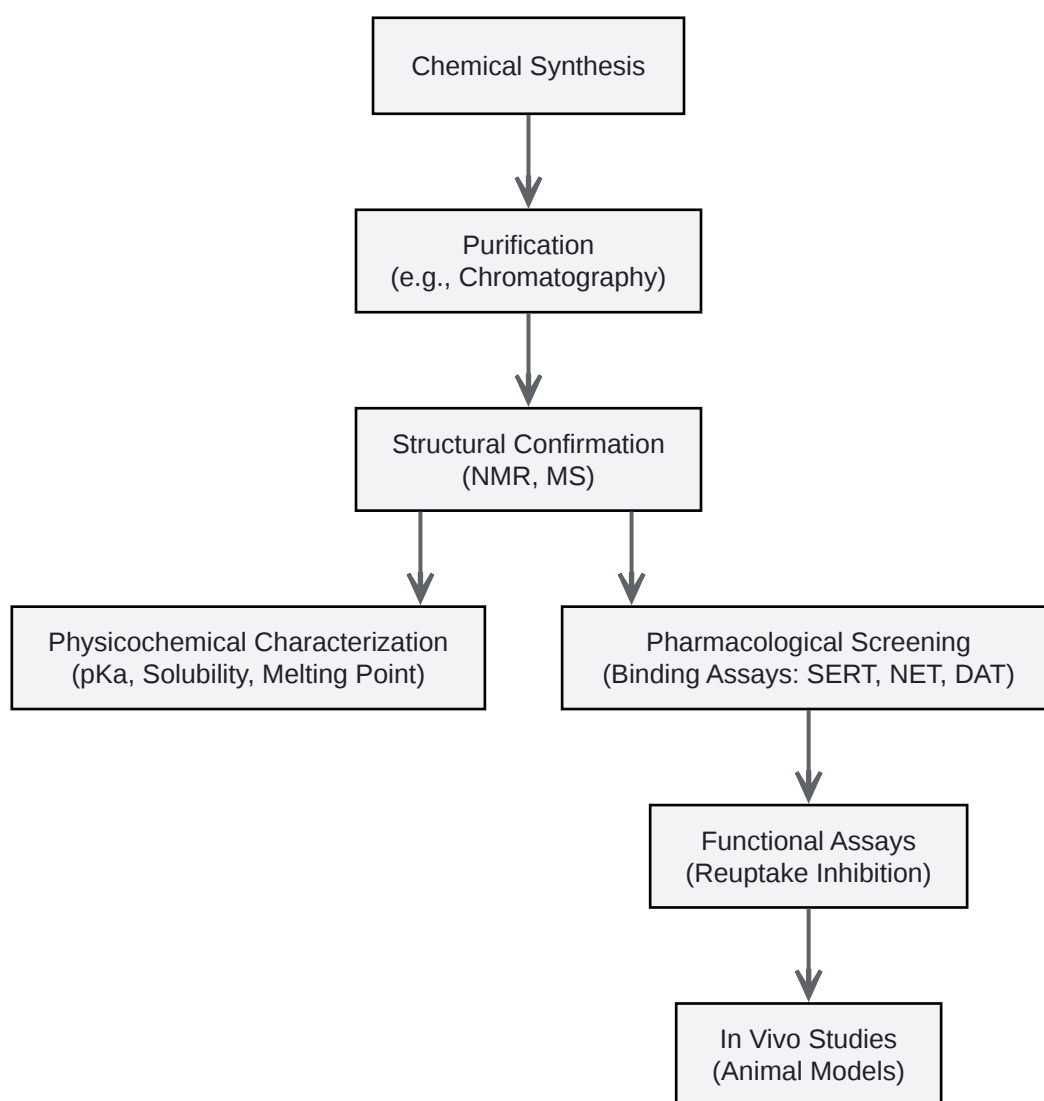
Experimental Protocols: A Call for Future Research

A critical aspect of a comprehensive technical guide is the inclusion of detailed experimental methodologies. Unfortunately, specific and validated protocols for the synthesis, analytical

characterization (e.g., HPLC, GC), and pharmacological evaluation of **Nomelidine** are not described in the currently accessible scientific literature. The development and publication of such protocols would be invaluable to the research community.

General Workflow for Characterization

Should research on **Nomelidine** be undertaken, a general workflow for its characterization would be essential. This would involve synthesis, purification, structural confirmation, and subsequent pharmacological testing.



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References

- 1. Norepinephrine transporter inhibitors and their therapeutic potential - PMC [pmc.ncbi.nlm.nih.gov]
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